

degradation and stability of aviglycine solutions over time

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Compound of Interest

Compound Name: Aviglycine

Cat. No.: B1665843

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Technical Support Center: Aviglycine Solutions

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the degradation and stability of **aviglycine** solutions. Find answers to frequently asked questions and detailed troubleshooting guides to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

1. What is the recommended method for preparing a stock solution of **aviglycine**?

To prepare a stable stock solution, it is recommended to dissolve **aviglycine** hydrochloride in sterile, deionized water with a pH between 6.5 and 7.0.^[1] A common stock concentration used in plant physiology studies is 50 mM.^[1] Due to its hygroscopic and light-sensitive nature, it is crucial to handle the solid compound in a low-humidity environment and protect it from light.^[1]

2. What are the optimal storage conditions for **aviglycine** stock solutions?

For long-term storage, it is recommended to aliquot the stock solution into amber vials and store them at -80°C, which should maintain stability for up to 6 months.^[1] For shorter-term storage, aliquots can be kept at -20°C for up to 1 month.^[1] It is critical to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.^[1]

3. How stable are aqueous solutions of **aviglycine** at room temperature?

Aqueous solutions of **aviglycine** are not recommended for storage for more than one day at room temperature.[2] While specific kinetic data is limited in publicly available literature, anecdotal evidence and manufacturer recommendations suggest that degradation can occur at ambient temperatures. For experimental use, it is best to prepare fresh solutions or thaw a frozen aliquot just before use. A formulated product containing **aviglycine** has been shown to be stable for 24 months at 25°C, indicating that formulation components can significantly enhance stability.[3]

4. What are the known degradation products of **aviglycine**?

Under harsh conditions, such as hot acidic solutions, **aviglycine** has been shown to degrade into several products, including the ethanolamine cyclic acetal-lactone of aspartate semialdehyde, the cyclic hemiacetal-lactone of aspartate semialdehyde, and ethanolamine hydrochloride.[3] However, the relevance of this degradation pathway under typical experimental conditions is questionable.[3] In biological systems, such as in apples, N-acetyl-AVG has been identified as a major metabolite as the concentration of **aviglycine** declines.[1]

5. Is **aviglycine** sensitive to light?

Yes, **aviglycine** hydrochloride is known to be light-sensitive.[1] Stock solutions should be stored in amber vials or containers that protect the contents from light to prevent photodecomposition.[1] During experimental procedures, exposure to direct, intense light should be minimized.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results using aviglycine.	Degradation of aviglycine stock solution.	<ul style="list-style-type: none">- Prepare fresh stock solutions.- Ensure proper storage conditions (-80°C for long-term, -20°C for short-term in light-protected aliquots).- Avoid repeated freeze-thaw cycles.- Perform an HPLC analysis to confirm the purity and concentration of the stock solution.
Precipitate observed in thawed aviglycine solution.	Poor solubility or precipitation upon pH change.	<ul style="list-style-type: none">- Ensure the pH of the water used for the stock solution is between 6.5 and 7.0.- Gently warm the solution and vortex to redissolve. If the precipitate persists, it may indicate degradation, and a fresh solution should be prepared.
Loss of biological activity over time.	Chemical degradation of aviglycine in the working solution.	<ul style="list-style-type: none">- Prepare working solutions fresh for each experiment from a frozen stock.- Do not store diluted aqueous solutions for more than 24 hours at room temperature.^[2]- Buffer the working solution to a pH of 6.5-7.0 to maintain stability.

Data on Aviglycine Solution Stability

While comprehensive kinetic data for the degradation of **aviglycine** solutions under various conditions is not readily available in the public domain, the following table summarizes the recommended storage conditions and known stability information.

Form	Solvent/Matrix	Storage Temperature	Duration	Reference
Stock Solution	Sterile, deionized water (pH 6.5-7.0)	-80°C	Up to 6 months	[1]
Stock Solution	Sterile, deionized water (pH 6.5-7.0)	-20°C	Up to 1 month	[1]
Aqueous Solution	Water/Buffer	Room Temperature	Not recommended for more than 1 day	[2]
Formulated Product (Retain®)	Solid	25°C	24 months	[3]
Formulated Product (Retain®)	Solid	54°C	14 days	[3]

Experimental Protocols

Protocol 1: Preparation of a Stable **Aviglycine** Stock Solution

- Weigh the desired amount of **aviglycine** hydrochloride solid in a controlled environment to minimize moisture absorption.
- Dissolve the solid in sterile, deionized water that has been pre-adjusted to a pH of 6.5-7.0.
- Vortex gently until the solid is completely dissolved.
- Filter the solution through a 0.22 µm sterile filter to remove any potential microbial contamination.
- Aliquot the stock solution into single-use, light-protecting (amber) cryovials.

- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

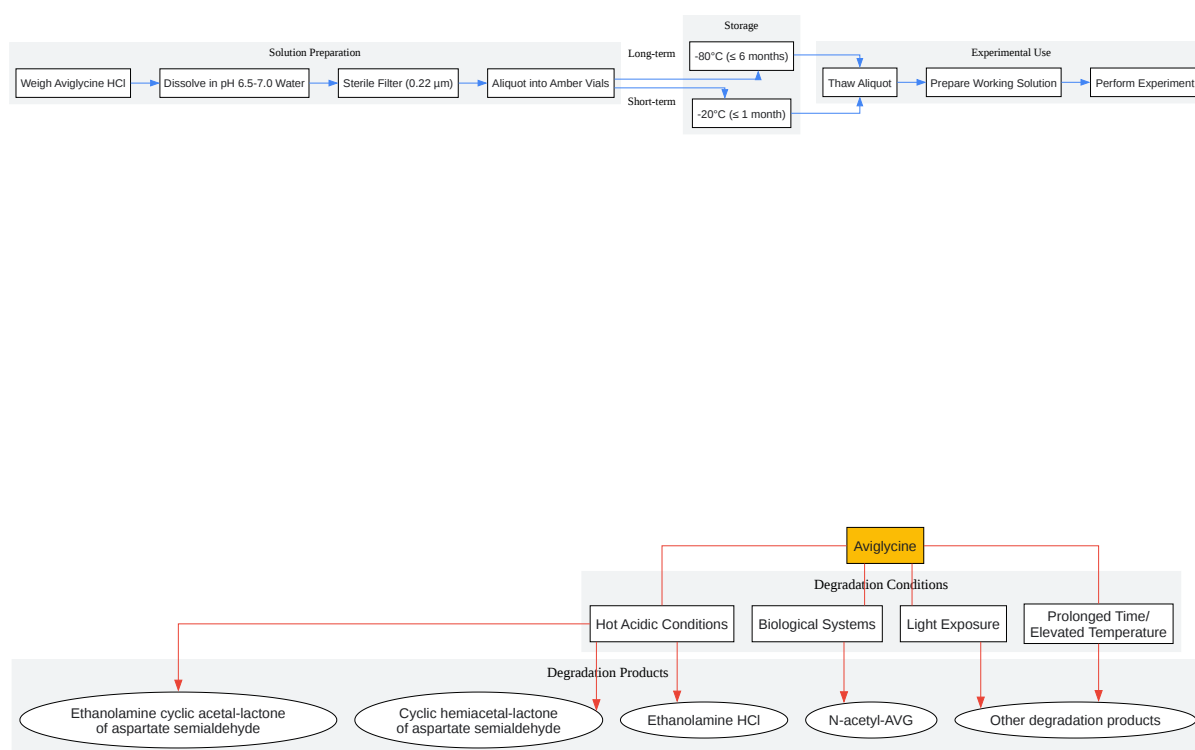
Protocol 2: Stability-Indicating HPLC Method for **Aviglycine** Quantification (General Protocol)

This protocol is a general guideline for developing a stability-indicating HPLC method for **aviglycine**, as a specific validated method is not widely published. Method development and validation are required.

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of a buffered aqueous phase (e.g., 20 mM phosphate buffer, pH 7.0) and an organic phase (e.g., acetonitrile or methanol).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: As **aviglycine** lacks a strong chromophore, derivatization may be necessary for sensitive UV detection. Alternatively, detection methods like mass spectrometry (LC-MS) or evaporative light scattering detection (ELSD) could be employed. Pre-column derivatization with agents like o-phthalaldehyde (OPA) can be used for fluorescence detection.
- Injection Volume: 20 µL.
- Procedure for Forced Degradation Study:
 - Acidic Degradation: Incubate **aviglycine** solution in 0.1 M HCl at 60°C.
 - Basic Degradation: Incubate **aviglycine** solution in 0.1 M NaOH at 60°C.
 - Oxidative Degradation: Treat **aviglycine** solution with 3% H₂O₂ at room temperature.
 - Thermal Degradation: Heat **aviglycine** solution at 60°C.
 - Photodegradation: Expose **aviglycine** solution to UV light (e.g., 254 nm).

- Analyze samples at various time points by HPLC to observe the degradation of the parent peak and the appearance of degradation product peaks. The method is considered stability-indicating if the degradation products are well-resolved from the parent **aviglycine** peak.

Visualizations



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